

# molecular weight of t-Boc-Aminooxy-pentane-amine

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## Compound of Interest

Compound Name: *t*-Boc-Aminooxy-pentane-amine

Cat. No.: B13706145

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## Technical Data: t-Boc-Aminooxy-pentane-amine

### Introduction

**t-Boc-Aminooxy-pentane-amine** is a bifunctional linker molecule utilized in bioconjugation and chemical synthesis. It features two primary reactive groups: a Boc-protected aminooxy group and a primary amine. The tert-butyloxycarbonyl (Boc) protecting group provides stability under various conditions and can be removed under mild acidic conditions to reveal the reactive aminooxy functionality. The primary amine allows for conjugation to molecules containing carboxylic acids or activated esters. This technical guide provides the core physicochemical properties of this compound.

### Physicochemical Properties

The fundamental chemical properties of **t-Boc-Aminooxy-pentane-amine** are summarized below. The molecular weight is derived from its chemical formula, C<sub>10</sub>H<sub>22</sub>N<sub>2</sub>O<sub>3</sub>, based on the atomic masses of its constituent elements.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	218.30 g/mol	[1][2][3]
CAS Number	848349-01-9	[2][3]

## Elemental Composition and Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula.

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	10	12.011	120.11
Hydrogen	H	22	1.008	22.176
Nitrogen	N	2	14.007	28.014
Oxygen	O	3	15.999	47.997
Total	218.297			

Note: The commonly cited molecular weight is rounded to 218.3 or 218.30.[1][3]

## Chemical Reactivity and Applications

This compound serves as a linker in chemical synthesis.[1][2][3] The primary amine group is reactive towards entities such as carboxylic acids and activated NHS esters.[2][3] Following the deprotection of the Boc group, the resulting aminooxy group can react with aldehydes or ketones to form a stable oxime bond, a common strategy in bioconjugation.[2][3]

This document is intended for research and scientific professionals. The information provided is based on publicly available data. Experimental protocols and signaling pathways are not applicable to the determination of a compound's molecular weight.

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## References

- 1. t-Boc-Aminooxy-pentane-amine | AxisPharm [axispharm.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. t-Boc-Aminooxy-pentane-amine, 848349-01-9 | BroadPharm [broadpharm.com]
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